

Lithium Aluminum Deuteride: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the core characteristics of Lithium Aluminum **Deuteride** (LiAlD₄ or LAD), a powerful reducing agent with significant applications in organic synthesis, particularly in the context of pharmaceutical research and development for isotopic labeling studies.

Core Properties of Lithium Aluminum Deuteride

Lithium aluminum **deuteride** is the deuterated analog of lithium aluminum hydride (LAH). It is a grayish powder that is highly reactive and moisture-sensitive.[1][2] Its primary utility lies in its ability to introduce deuterium atoms into organic molecules with high precision, making it an invaluable tool for mechanistic studies, metabolic pathway elucidation, and the synthesis of deuterated standards for analytical applications.[3][4]

Physical and Chemical Properties

The fundamental physical and chemical properties of lithium aluminum **deuteride** are summarized in the table below. These values represent a consensus from various sources and should be considered as typical.



Property	Value	Source(s)
Molecular Formula	LiAID4	[1][3]
Molecular Weight	~41.99 g/mol	[2][4]
Appearance	White to gray powder	[1][2]
Density	~0.716 - 0.736 g/cm ³	[5]
Melting Point	125 °C (decomposes)	[2]
Solubility	Soluble in diethyl ether, tetrahydrofuran (THF), dimethylcellosolve. Slightly soluble in dibutyl ether. Insoluble in hydrocarbons and dioxane.	[2]
Isotopic Purity	Typically ≥98% atom D	[4][6][7]

Reactivity and Stability

Lithium aluminum **deuteride** is a highly reactive compound. It reacts violently with water and other protic solvents, releasing flammable deuterium gas.[2] It is stable under an inert, dry atmosphere at room temperature and should be protected from moisture and air. LAD is a more potent reducing agent than sodium boro**deuteride** (NaBD₄) and can reduce a wider range of functional groups, including esters, carboxylic acids, amides, and nitriles.[8]

Experimental Protocols Synthesis of Lithium Aluminum Deuteride

A common laboratory-scale synthesis of lithium aluminum **deuteride** involves the reaction of lithium **deuteride** (LiD) with aluminum bromide (AlBr₃).[9]

Materials:

- Lithium deuteride (LiD)
- Aluminum bromide (AlBr₃)



- Anhydrous diethyl ether
- An inert atmosphere apparatus (e.g., Schlenk line or glovebox)

Procedure:

- Under a dry, inert atmosphere (e.g., argon or nitrogen), a flask is charged with a suspension of finely powdered lithium **deuteride** in anhydrous diethyl ether.
- The suspension is cooled in an ice bath.
- A solution of aluminum bromide in anhydrous diethyl ether is added dropwise to the stirred suspension.
- The reaction mixture is stirred at room temperature for several hours to ensure complete reaction.
- The resulting precipitate of lithium bromide is removed by filtration under an inert atmosphere.
- The filtrate, a solution of lithium aluminum deuteride in diethyl ether, can be used directly or the solvent can be carefully removed under reduced pressure to yield solid LAD.

Handling and Storage

Due to its reactivity, stringent safety precautions must be observed when handling and storing lithium aluminum **deuteride**.

Handling:

- All manipulations should be carried out under a dry, inert atmosphere (e.g., in a glovebox or using Schlenk techniques).[10]
- Personal protective equipment (PPE), including flame-retardant lab coat, safety goggles, and gloves, is mandatory.[10]
- Avoid contact with water, alcohols, and other protic solvents.[11]



• Use spark-proof tools and work in a well-ventilated area.[11]

Storage:

- Store in a tightly sealed container under a dry, inert atmosphere.[12]
- Keep in a cool, dry, and well-ventilated place away from sources of ignition and incompatible materials.[10][11]

Reduction of a Carbonyl Compound: An Exemplary Workflow

The following protocol outlines a general procedure for the reduction of a ketone to a deuterated secondary alcohol using lithium aluminum **deuteride**.

Materials:

- Ketone (substrate)
- Lithium aluminum deuteride (LAD)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- An inert atmosphere apparatus
- Apparatus for quenching and work-up (e.g., dropping funnel, separatory funnel)
- Drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate)

Procedure:

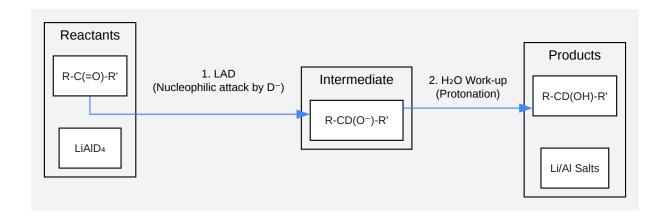
- A solution of the ketone in anhydrous diethyl ether is prepared in a flask under an inert atmosphere.
- The solution is cooled to 0 °C in an ice bath.
- A solution of lithium aluminum deuteride in anhydrous diethyl ether is added dropwise to the stirred ketone solution. The reaction is typically exothermic.



- The reaction mixture is stirred at 0 °C for a specified time, and the progress of the reaction is monitored by a suitable technique (e.g., thin-layer chromatography).
- Upon completion, the reaction is carefully quenched by the slow, dropwise addition of ethyl acetate, followed by water or an aqueous solution of a salt like sodium sulfate or Rochelle's salt to decompose the excess LAD and the aluminum salts.[13]
- The resulting mixture is stirred until a granular precipitate is formed.
- The solid is removed by filtration, and the organic layer is separated.
- The aqueous layer is extracted with diethyl ether.
- The combined organic extracts are dried over a drying agent, filtered, and the solvent is removed under reduced pressure to yield the crude deuterated alcohol.
- The product can be further purified by techniques such as distillation or chromatography.

Reaction Pathway and Experimental Workflow Visualization

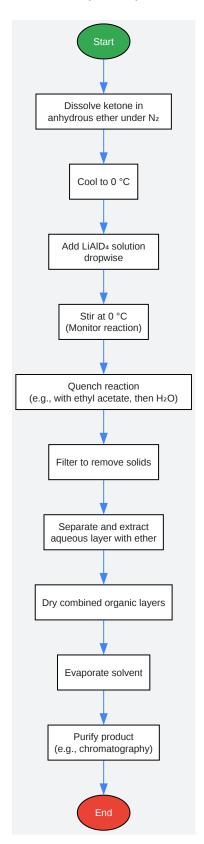
The following diagrams illustrate the chemical reaction pathway for the reduction of a carbonyl compound by lithium aluminum **deuteride** and a typical experimental workflow for such a reaction.



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Reduction of a carbonyl compound using LiAID4.



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A typical experimental workflow for a LiAID4 reduction.

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